

Physical Properties of Geranyl Caproate: A Technical Compendium on Boiling Point and Density

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Compound of Interest

Compound Name: Geranyl caproate

CAS No.: 10032-02-7

Cat. No.: B159425

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Executive Summary: The Molecular Architect

Geranyl caproate (CAS: 10032-02-7), also known as geranyl hexanoate, represents a critical intersection between terpene chemistry and ester functionality.^[1] While widely recognized in the fragrance industry for its fruity, rose-geranium olfactory profile, its utility in drug development and advanced formulations is predicated on its specific physicochemical behavior.

For the application scientist, **Geranyl caproate** is not merely a scent; it is a lipophilic carrier and a phase-behavior model. Its high boiling point necessitates vacuum processing to avoid thermal degradation, while its specific density profile serves as a rapid, non-destructive quality control metric. This guide dissects these two core properties—boiling point and density—providing the experimental rigor required for precise formulation and purification.

Molecular Identity	Details
IUPAC Name	[(2E)-3,7-dimethylocta-2,6-dienyl] hexanoate
CAS Number	10032-02-7
Molecular Formula	C ₁₆ H ₂₈ O ₂
Molecular Weight	252.39 g/mol
Physical State	Colorless to pale yellow liquid

Thermodynamic Profile: Boiling Point & Volatility

The boiling point of **Geranyl caproate** is a function of its molecular weight and the dipole-dipole interactions inherent to its ester linkage. However, its terpene backbone (derived from geraniol) introduces susceptibility to thermal rearrangement or oxidation at high temperatures.

Quantitative Data

Pressure (mmHg)	Boiling Point (°C)	Condition	Source
760 (Atmospheric)	239 – 241	Standard	[1, 2]
1.0 (High Vacuum)	98.0	Reduced	[3]

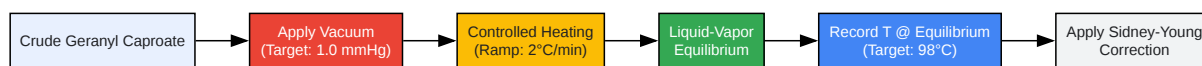
Technical Implications

- Thermal Degradation Risk:** At atmospheric pressure, the boiling point (~240°C) approaches the flash point and auto-oxidation temperatures of the terpene chain. Processing at 760 mmHg is contraindicated for high-purity applications.
- Vacuum Distillation Strategy:** Reducing pressure to 1.0 mmHg depresses the boiling point to ~98°C. This shift of >140°C is critical for preserving the trans-isomer geometry and preventing polymerization.

Experimental Workflow: Vacuum Ebulliometry

Expert Insight: Do not rely on simple distillation for BP determination of this molecule. The thermal lag in standard glassware leads to inaccuracies. Use a dynamic ebulliometer with

pressure regulation.



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Figure 1: Logic flow for determining boiling point under reduced pressure to mitigate thermal degradation.

Protocol Steps:

- System Preparation: Calibrate the pressure transducer against a NIST-traceable standard. Ensure the system is leak-proof to maintain a stable 1.0 mmHg.
- Loading: Charge the ebulliometer with 20 mL of degassed **Geranyl caproate**.
- Equilibration: Lower pressure to 1.0 mmHg before applying heat. This prevents "bumping" and localized overheating.
- Measurement: Heat until reflux is steady. Record the temperature only when the variation is $<0.1^{\circ}\text{C}$ over 5 minutes.
- Validation: If the observed BP deviates by $>2^{\circ}\text{C}$ from the literature value (98°C @ 1 mmHg), check for hydrolysis products (Geraniol/Caproic acid) which significantly alter volatility.

Volumetric Profile: Density & Specific Gravity

Density is the primary "quick-check" metric for purity. **Geranyl caproate** is lighter than water, a property that dictates its behavior in emulsions and biphasic extraction systems.

Quantitative Data

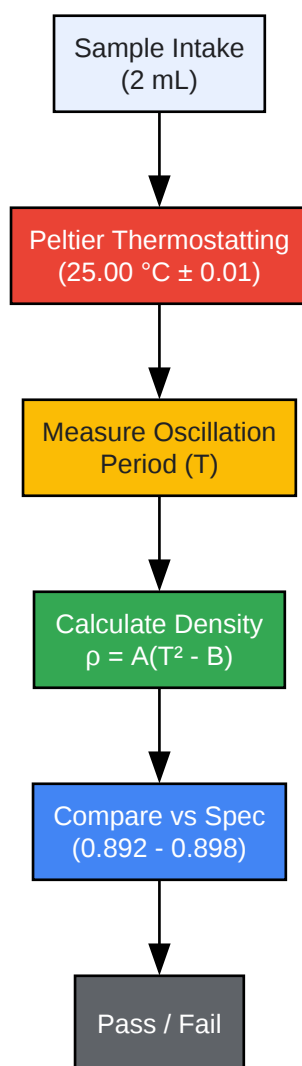
Parameter	Value	Temperature	Source
Density ()	0.892 g/mL	25 °C	[4, 5]
Specific Gravity (SG)	0.892 – 0.898	25 °C	[5]
Refractive Index ()	1.459 – 1.464	20 °C	[1, 5]

Technical Implications

- **Formulation Stability:** In oil-in-water (O/W) emulsions, **Geranyl caproate** (SG < 1.0) will tend to cream (rise) rather than sediment. Stabilizers must be selected to counteract this buoyancy.
- **Purity Indicator:**
 - Higher Density (>0.90): Indicates presence of unreacted Caproic Acid (Density ~0.93 g/mL).
 - Lower Density (<0.88): Indicates presence of hydrocarbon solvents or terpene byproducts.

Experimental Workflow: Oscillating U-Tube Densimetry

Expert Insight: Pycnometers are prone to evaporation errors with volatile terpenes. An oscillating U-tube density meter provides 4-decimal precision and requires minimal sample volume.



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Figure 2: Automated density measurement workflow for high-throughput quality control.

Protocol Steps:

- Cleaning: Flush the U-tube with ethanol followed by acetone. Dry with desiccated air. Ensure density reading is 0.0012 g/mL (air) before loading.
- Injection: Inject 2 mL of **Geranyl caproate** slowly to avoid bubble formation. Note: Bubbles are the #1 cause of error, artificially lowering density readings.
- Equilibration: Allow the Peltier element to stabilize the sample at exactly 25.00°C.

- Reading: Record the density (

).[\[2\]](#)[\[3\]](#)

- Self-Validation: If

is outside 0.892–0.898 g/mL, measure the Refractive Index.[\[4\]](#) If RI is also off, the sample is chemically impure. If RI is normal, the density error is likely due to micro-bubbles.

Applications in Research & Development

Understanding these properties allows for "Quality by Design" (QbD) in product development.

- Pharmaceutical Carriers: The lipophilicity (implied by its density and structure) makes **Geranyl caproate** an excellent solvent for non-polar active pharmaceutical ingredients (APIs). It has shown potential in enhancing the bioavailability of lipophilic drugs [\[1\]](#).[\[1\]](#)
- Anticancer Research: Recent studies indicate **Geranyl caproate** exhibits cytotoxicity against MCF-7 breast cancer cells [\[6\]](#). The purification of this compound for such biological assays relies strictly on the vacuum distillation protocols described above to ensure no toxic degradation byproducts are present.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 5365992, Geranyl hexanoate. Retrieved from [\[Link\]](#)[\[5\]](#)
- The Good Scents Company (2024). Geranyl hexanoate Physical Properties and Data. Retrieved from [\[Link\]](#)
- JECFA (Joint FAO/WHO Expert Committee on Food Additives). Geranyl hexanoate: Specifications and Physical Data.[\[5\]](#)[\[3\]](#)
- Widiyarti, G., et al. (2017). Evaluation of breast anticancer potential of **geranyl caproate**.[\[6\]](#) International Journal of Pharmaceutical Research.[\[6\]](#) Retrieved from [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. Geranyl caproate mixture of isomers, natural (US), = 95 , FG 10032-02-7 [sigmaaldrich.com]
- 3. breezeipl.com [breezeipl.com]
- 4. aurochemicals.com [aurochemicals.com]
- 5. Geranyl hexanoate | C16H28O2 | CID 5365992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. [ViewArticleDetail](#) [ijjpronline.com]
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